

Personal protective equipment for handling 1-(3-Chlorophenyl)guanidine

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Compound of Interest

Compound Name: 1-(3-Chlorophenyl)guanidine

Cat. No.: B1249849

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Essential Safety and Handling of 1-(3-Chlorophenyl)guanidine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **1-(3-Chlorophenyl)guanidine**. The following information is synthesized from safety data for the closely related compounds, Guanidine hydrochloride and 1-(3-Chlorophenyl)biguanide hydrochloride, to ensure the highest safety standards in the absence of a specific Safety Data Sheet (SDS) for **1-(3-Chlorophenyl)guanidine**.

Hazard Identification and Personal Protective Equipment (PPE)

Guanidine compounds are typically harmful if swallowed or inhaled and can cause skin and serious eye irritation.^{[1][2][3]} It is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles	Use chemical safety goggles with side shields.[4][5]
Hand Protection	Chemical-resistant gloves	Nitrile rubber (NBR) or other suitable chemical-resistant gloves tested according to EN 374 are recommended.[4]
Skin and Body Protection	Laboratory Coat	Wear a standard laboratory coat to prevent skin contact.
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[6]	
Footwear	Closed-toe shoes, preferably chemical-resistant.[1]	
Respiratory Protection	Respirator	In case of dust formation or inadequate ventilation, use a NIOSH/MSHA approved respirator.[6][7]

Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to maintaining a safe laboratory environment.

Handling Procedures:

- Ventilation: Always handle **1-(3-Chlorophenyl)guanidine** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust.[2][4][5]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.[4][5] Do not breathe in the dust.[4][5]
- Hygiene: Wash hands thoroughly after handling the compound and before breaks or meals. [4][5] Do not eat, drink, or smoke in the handling area.[2]

- Dust Control: Minimize dust generation and accumulation during handling.[6]

Storage Procedures:

- Container: Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[6][7][8]
- Incompatible Substances: Store away from strong oxidizing agents.[7][8]
- Hygroscopic Nature: This compound may be hygroscopic; protect it from moisture.[6][7]

Emergency Procedures

Immediate and appropriate responses to accidental exposure are vital.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. [1][7]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[1] Get medical attention if irritation persists.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to hold the eyelids open.[1] Remove contact lenses if present and easy to do.[1][8] Seek medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][7]

Spill and Disposal Plan

Proper management of spills and waste is essential for environmental and personal safety.

Spill Response:

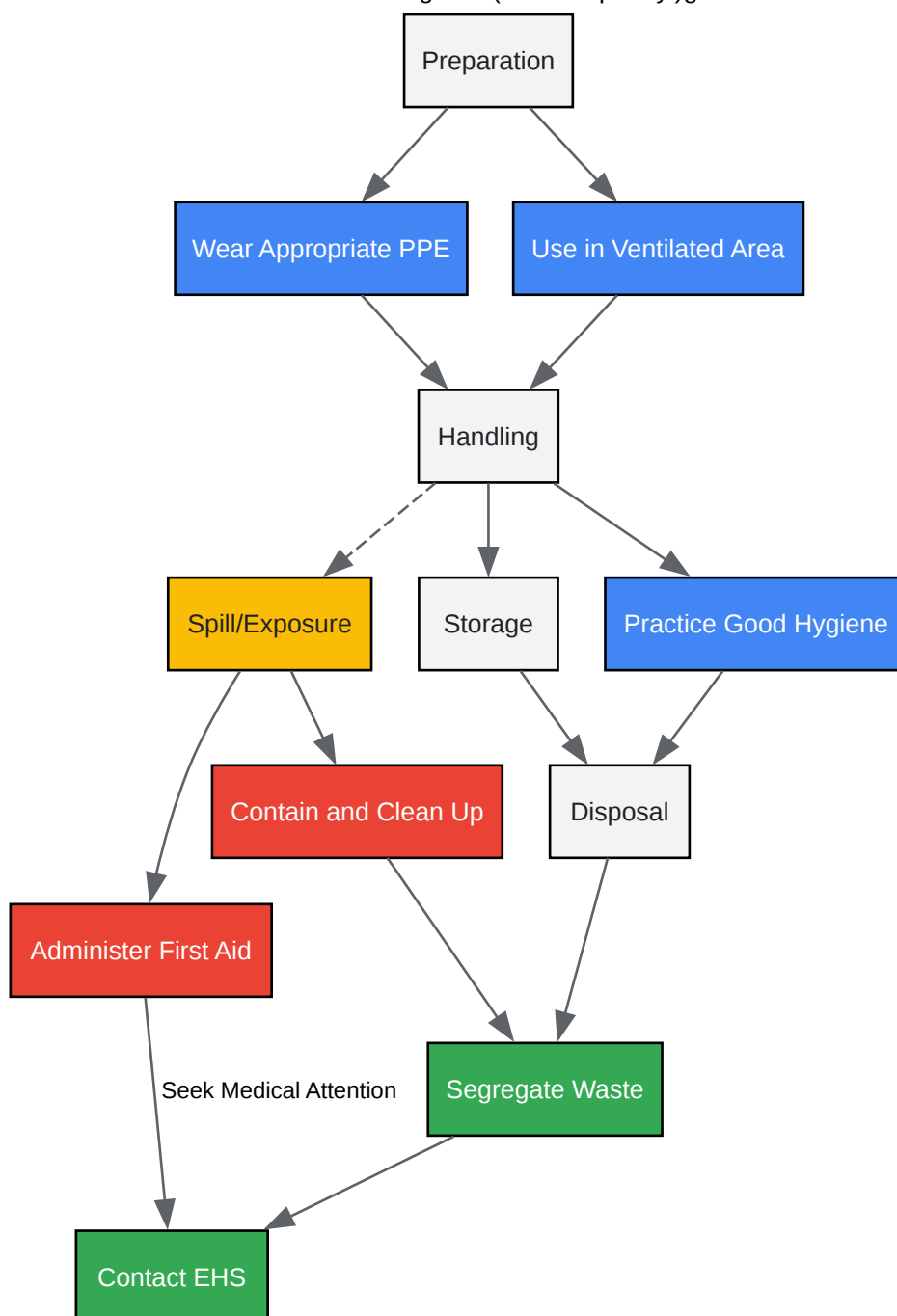
- Evacuate and Ventilate: For major spills, clear the area of all personnel and ensure adequate ventilation.[\[9\]](#)
- Containment: Prevent the spilled material from entering drains or waterways.[\[4\]](#)[\[9\]](#)
- Clean-up: For minor spills, carefully sweep or vacuum up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[\[6\]](#)[\[9\]](#) Do not use air hoses for cleaning.[\[9\]](#)
- Decontamination: Clean the spill area thoroughly. All cleaning materials should be collected as hazardous waste.[\[10\]](#)

Disposal Plan:

- Waste Segregation: Collect all **1-(3-Chlorophenyl)guanidine** waste, including contaminated materials, in a designated and clearly labeled hazardous waste container.[\[10\]](#)
- Regulatory Compliance: Dispose of the chemical waste in accordance with all local, state, and federal regulations.[\[10\]](#)
- EHS Coordination: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.[\[10\]](#)

Workflow for Safe Handling of **1-(3-Chlorophenyl)guanidine**

Workflow for Safe Handling of 1-(3-Chlorophenyl)guanidine



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